

Application Notes: Intramolecular Pauson-Khand Reaction (IPKR)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Tetracobalt dodecacarbonyl*

CAS No.: 17786-31-1

Cat. No.: B096618

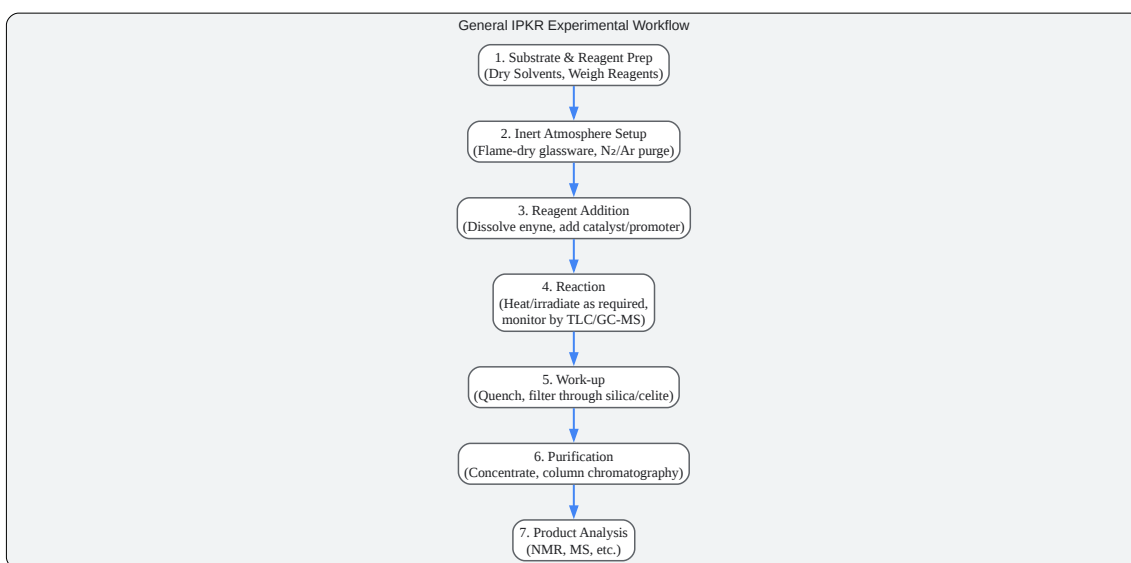
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The Pauson-Khand reaction (PKR) is a powerful transition metal-mediated formal [2+2+1] cycloaddition of an alkene, an alkyne, and carbon monoxide to synthesize α,β -cyclopentenones.[1][2][3] This reaction is a cornerstone in synthetic organic chemistry for constructing five-membered rings, a structural motif prevalent in many natural products and pharmaceutically active compounds.[1][4] The intramolecular variant (IPKR), where the alkene and alkyne moieties are tethered within the same molecule, is particularly advantageous as it often proceeds with high regio- and stereoselectivity to efficiently assemble complex bicyclic systems from acyclic enyne precursors.[1][2]

Initially, the reaction required stoichiometric amounts of dicobalt octacarbonyl ($\text{Co}_2(\text{CO})_8$) under harsh thermal conditions.[2] Significant advancements have led to the development of milder protocols using promoters and, more importantly, catalytic versions employing various transition metals such as cobalt, rhodium, iridium, and titanium.[2][5][6] These catalytic systems offer improved efficiency, broader substrate scope, and the potential for asymmetric synthesis, which is critical for drug development.[7][8]

Mechanism of the Cobalt-Mediated Pauson-Khand Reaction

The widely accepted mechanism for the cobalt-mediated PKR begins with the formation of a stable dicobalt hexacarbonyl-alkyne complex.^{[2][4][9]} This is followed by the coordination of the tethered alkene. A subsequent migratory insertion of the alkene into a cobalt-carbon bond forms a metallacyclopentane intermediate.^[4] Carbonyl insertion then expands this to a six-membered metallacycle, which undergoes reductive elimination to yield the final cyclopentenone product and regenerate the cobalt species.^[4] The rate-limiting step is often the dissociation of a CO ligand to allow for alkene coordination, a step that can be accelerated by promoters like N-oxides.^{[2][4]}



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- To cite this document: BenchChem. [Application Notes: Intramolecular Pauson-Khand Reaction (IPKR)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b096618/docs#application-notes-intramolecular-pauson-khand-reaction-ipkr\]](https://www.benchchem.com/product/b096618/docs#application-notes-intramolecular-pauson-khand-reaction-ipkr)

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